

Personal protective equipment for handling 1-Chloro-2-methylpropene

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropene

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Essential Safety and Handling Guide for 1-Chloro-2-methylpropene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Chloro-2-methylpropene** (CAS Number: 513-37-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Summary

1-Chloro-2-methylpropene is a highly flammable liquid that is toxic upon inhalation, in contact with skin, and if swallowed.^{[1][2][3]} It is irritating to the eyes, skin, and respiratory system.^{[1][2][3]} Furthermore, it is classified as possibly carcinogenic to humans (Group 2B) and is a confirmed carcinogen in animal studies, necessitating stringent handling protocols.^{[3][4][5][6]}

Quantitative Data

The following table summarizes key quantitative data for **1-Chloro-2-methylpropene**.

Property	Value
Molecular Formula	C ₄ H ₇ Cl[7][8]
Molecular Weight	90.55 g/mol [5][8]
Boiling Point	68 °C[2][4][7]
Density	0.92 g/mL at 25 °C[2][9]
Flash Point	-1 °C (30.2 °F)[2]
Refractive Index	n _{20/D} 1.424[2][9]
Oral LD ₅₀ (rat)	4,465 mg/kg[7]
Inhalation LC ₅₀ (rat)	400 mg/m ³ (4 h)[7]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling **1-Chloro-2-methylpropene**.

- Hand Protection: For short-term use, two pairs of nitrile gloves are required.[1] For longer-term use or in cases of direct contact, Viton (fluorinated rubber) gloves are recommended.[1] Gloves must be inspected before use and changed immediately if contamination is suspected.[1][7]
- Eye Protection: ANSI-approved safety glasses with side shields or splash goggles are essential.[1][7] A face shield should be worn in situations with a higher risk of splashing.[7]
- Skin and Body Protection: A standard laboratory coat is required.[1] Ensure it is kept clean and replaced if contaminated.
- Respiratory Protection: All work with **1-Chloro-2-methylpropene** must be conducted inside a certified chemical fume hood.[1] If there is a risk of exposure exceeding permissible limits, or as a precaution during spill clean-up, a NIOSH-approved full-face chemical cartridge respirator with organic vapor cartridges must be worn.[5][7] All personnel requiring a

respirator must be part of a respiratory protection program, including training and fit-testing.

[7]

Safe Handling and Storage Protocol

Engineering Controls:

- All procedures involving **1-Chloro-2-methylpropene** must be performed in a designated area within a certified chemical fume hood to minimize inhalation exposure.[1]

Administrative Controls:

- Label all containers of **1-Chloro-2-methylpropene** clearly with its name and associated hazards.[1]
- Post a "Designated Area" sign to indicate where the chemical is being used.[1]
- Strive to use the smallest quantity of the chemical necessary for the experiment.[1]

Storage:

- Store **1-Chloro-2-methylpropene** in a tightly sealed container in a dedicated flammables storage cabinet.[1]
- The storage area should be cool, dry, and well-ventilated, away from heat, sparks, and open flames.[1]
- This chemical is incompatible with strong bases and strong oxidizing agents; ensure it is stored separately from these substances.[1][9]

First Aid Procedures

Immediate medical attention is crucial in case of any exposure.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1]

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[1][10]
- Eye Contact: Rinse the eyes for at least 15 minutes with copious amounts of water, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][10]
- Ingestion: Do NOT induce vomiting.[1][7] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][7]

Spill and Accident Response

A prompt and appropriate response is critical to containing spills and preventing exposure.

- For all spills:
 - Evacuate the immediate area.[1]
 - If it is safe to do so, turn off all sources of ignition.[1]
 - Wear two pairs of nitrile gloves, a lab coat, and eye protection.[1] For larger spills, respiratory protection is also required.[7]
- Small Spills (less than 50 mL):
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand).[1]
 - Collect the absorbent material into a sealed container for hazardous waste disposal.[1]
 - Clean the spill area with soap and water.[1]
- Large Spills (greater than 50 mL):
 - If the spill is inside a chemical fume hood: Contact your institution's Environmental Health and Safety (EHS) department immediately.[1] If they cannot be reached, call 911, pull the fire alarm, and evacuate the building.[1]
 - If the spill is outside a chemical fume hood: Call 911, pull the fire alarm, and evacuate the building immediately.[1]

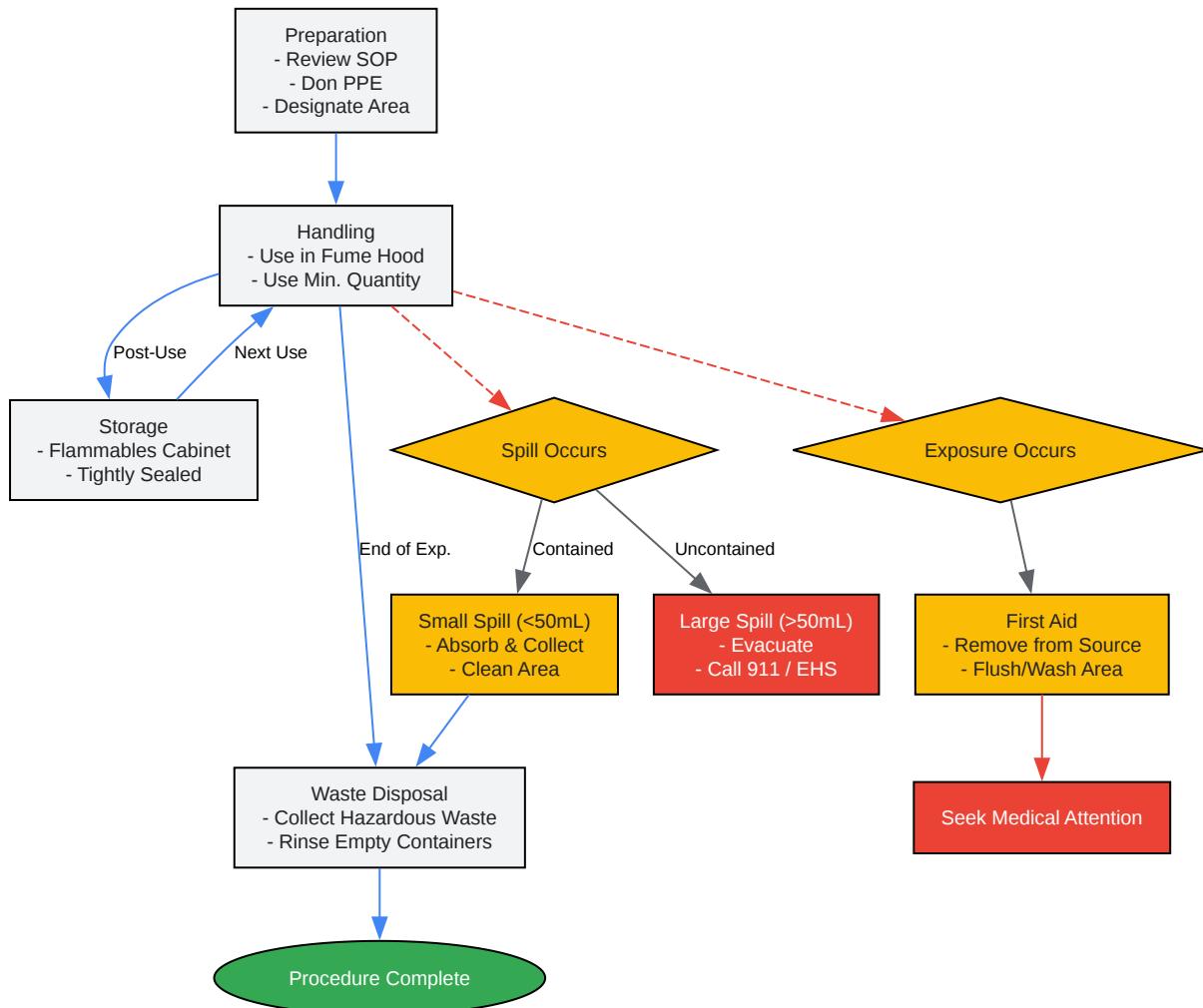
Waste Disposal Plan

All waste containing **1-Chloro-2-methylpropene** must be treated as hazardous waste.

- Chemical Waste: Collect all waste **1-Chloro-2-methylpropene** and any solutions containing it in a properly labeled, sealed hazardous waste container.[[1](#)][[7](#)]
- Contaminated Materials: Any materials used to clean up spills (absorbent pads, gloves, etc.) must be placed in a sealed bag or container and disposed of as hazardous waste.[[7](#)]
- Empty Containers: Empty bottles of **1-Chloro-2-methylpropene** may be rinsed with a suitable solvent (e.g., acetone). The rinsate must be collected as hazardous waste. Once thoroughly rinsed, the empty container can be disposed of in regular trash.[[1](#)]

Experimental Workflow and Logic Diagram

The following diagram illustrates the procedural workflow for safely handling **1-Chloro-2-methylpropene**, from initial preparation to final disposal, including emergency contingencies.

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Caption: Workflow for handling **1-Chloro-2-methylpropene**.

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